

what is benzyl salicylate natural source

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Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

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Natural Sources of Benzyl Salicylate

The table below summarizes plants where **benzyl salicylate** is found naturally.

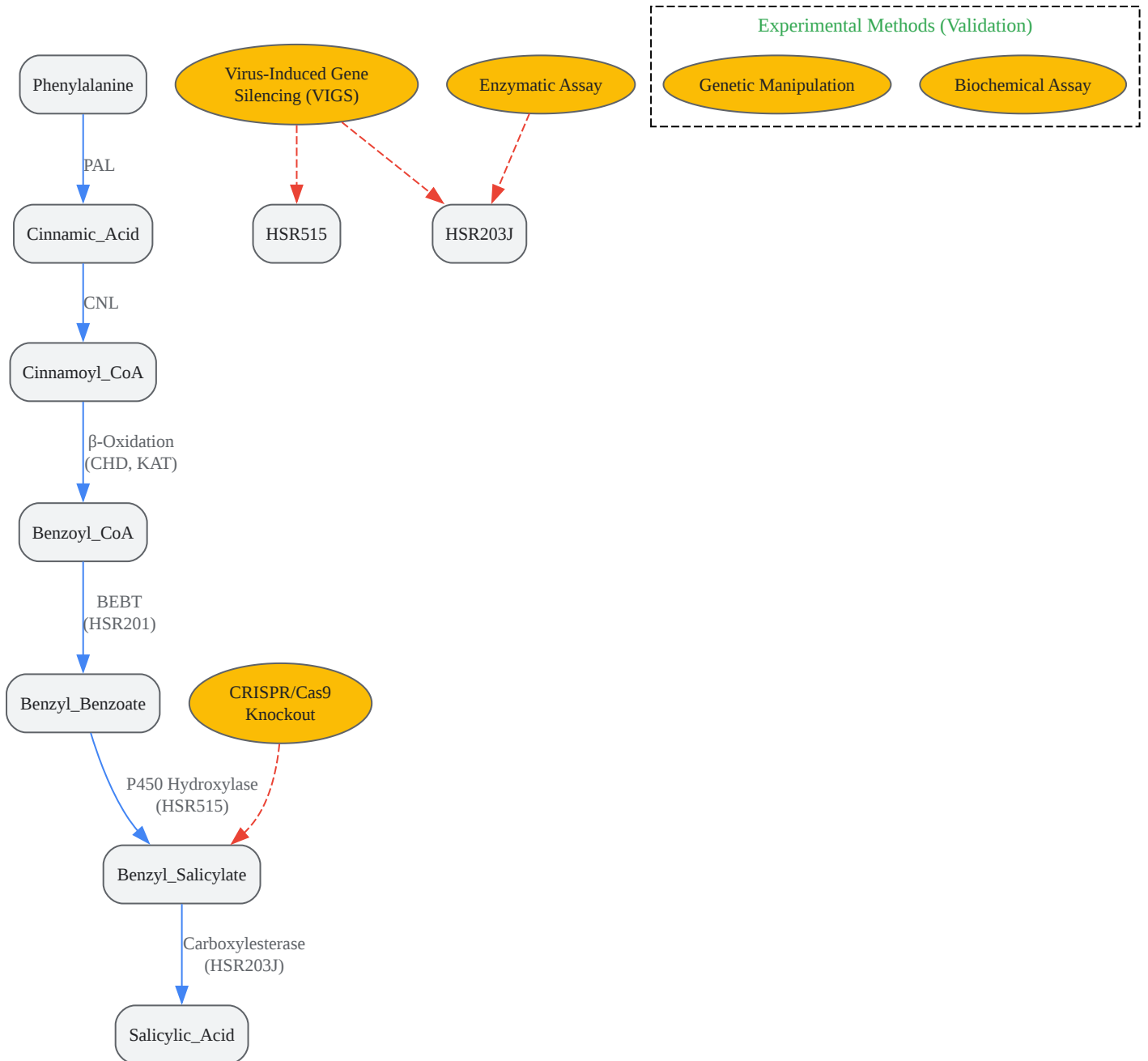
Source Type	Specific Examples	Context of Presence
Plant Species	Hyacinth flower oil, Ylang-ylang oil [1] [2], Jasmine, Rose [3]	Natural component of the plant's essential oil [1] [3].
Biosynthetic Pathway	<i>Populus</i> (poplar), <i>Nicotiana benthamiana</i> , <i>Salix</i> (willow) [4]	Intermediate compound in the PAL (phenylalanine ammonia-lyase) pathway for Salicylic Acid (SA) biosynthesis [4].

Biosynthetic Pathway and Experimental Insights

In many plants, **benzyl salicylate** is not a final product but a crucial intermediate in producing salicylic acid (SA), a vital plant defense hormone [4].

Key Biosynthetic Steps

The PAL pathway for SA biosynthesis involves a series of steps beginning with the amino acid phenylalanine. The following diagram illustrates this pathway and the key experimental methods used to characterize it:



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SA biosynthesis pathway and key validation experiments.

Detailed Experimental Protocols

The model illustrates key genes and enzymes identified through specific experimental techniques:

- **Genetic Manipulation:**
 - **CRISPR/Cas9-Mediated Knockout:** Generating knockouts of benzaldehyde synthase in poplar reduced production of **benzyl salicylate**, confirming its role in the pathway [4].
 - **Virus-Induced Gene Silencing (VIGS):** VIGS of HSR203J and HSR515 in *N. benthamiana* leaves led to reduced conversion of benzyl benzoate to SA and accumulation of pathway intermediates [4].
- **Biochemical Assays:**
 - **Enzymatic Activity:** HSR203J was biochemically characterized as a carboxylesterase that specifically hydrolyzes **benzyl salicylate** to release SA [4].

Summary

Benzy salicylate is naturally present in some plants and functions as a key biosynthetic intermediate for salicylic acid. Research has elucidated its role through genetic and biochemical techniques including CRISPR/Cas9, VIGS, and enzymatic assays.

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References

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